

Supply Chain & Technical Monograph: 3-Chloro-6-fluoro-2-nitrobenzoic Acid

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Compound of Interest

Compound Name:	3-Chloro-6-fluoro-2-nitrobenzoic acid
CAS No.:	1807238-17-0
Cat. No.:	B2358023

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Executive Summary

3-Chloro-6-fluoro-2-nitrobenzoic acid is a highly specialized, electron-deficient aromatic scaffold used primarily as a building block in the synthesis of next-generation kinase inhibitors and antibacterial agents (specifically quinolone analogs).

Unlike commoditized reagents, this compound occupies a "Tier 3" sourcing category: Custom Synthesis / Low-Volume Catalog. It is not typically held in bulk stock by Western distributors but is manufactured on-demand or in small batches by specialized CROs (Contract Research Organizations) in East Asia.

Key Procurement Insight: The primary supply risk is isomer confusion. The structural analog 2-Chloro-6-fluoro-3-nitrobenzoic acid (CAS 206884-30-2) is significantly more common and cheaper. Specifying the correct CAS (1807238-17-0) and verifying the substitution pattern via NMR is critical.

Chemical Identity & Technical Specifications

To ensure scientific integrity, the compound must be defined by its exact substitution pattern, which dictates its unique reactivity profile (See Section 5).

Attribute	Specification
Chemical Name	3-Chloro-6-fluoro-2-nitrobenzoic acid
CAS Number	1807238-17-0
Molecular Formula	C ₇ H ₃ ClFNO ₄
Molecular Weight	219.55 g/mol
Appearance	Off-white to pale yellow crystalline powder
Purity Standard	≥97.0% (HPLC)
Key Impurities	3-Chloro-2-fluorobenzoic acid (incomplete nitration); Regioisomers (2-Cl-3-NO ₂).[2]

Isomer Vigilance (Critical Quality Attribute)

The table below highlights the critical distinction between the target molecule and its common market decoy.

Feature	Target Molecule	Common Decoy
Structure	3-Cl, 6-F, 2-NO ₂	2-Cl, 6-F, 3-NO ₂
CAS	1807238-17-0	206884-30-2
Availability	Rare / Custom Synthesis	Common / Catalog Stock
Price Factor	5x - 10x Base Cost	1x Base Cost

Market Analysis: Suppliers & Pricing

Supply Chain Architecture

The supply chain for CAS 1807238-17-0 is heavily centralized in China, specifically within the pharmaceutical intermediate hubs of Jiangsu and Hubei provinces. Western suppliers (e.g.,

Sigma-Aldrich, Fisher) typically act as re-packagers or list the item as "Ships from Partner," adding lead time and markup.

Supplier Tiering

Tier	Supplier Type	Examples	Pricing Model	Lead Time
Tier 1	Origin Manufacturers	Capot Chemical, Coresyn, Pharmatech	Direct Factory Price (\$)	2-3 Weeks (Air Freight)
Tier 2	Global Aggregators	eMolecules, MolPort, PubChem Vendors	Markup Price ()	3-5 Weeks (Consolidation)
Tier 3	Catalog Houses	Combi-Blocks, Apollo Scientific	Premium Price (\$)	2 Days (If in stock)

Price Benchmarking (Q1 2026 Estimates)

Note: Prices are indicative for research-grade purity (97%+). Bulk pricing requires an RFQ (Request for Quote).

Quantity	Estimated Price Range (USD)	Unit Cost (USD/g)	Notes
1 g	\$180 - \$250	\$200.00	High R&D premium.
5 g	\$600 - \$850	\$140.00	Standard medicinal chemistry scale.
25 g	\$2,000 - \$2,800	\$100.00	Pilot scale.
100 g+	RFQ Required	< \$60.00	Custom batch manufacturing.

Sourcing Validation Protocol

To mitigate the risk of receiving the wrong isomer or low-quality material, adopt this self-validating sourcing protocol.

Step 1: The "Isomer Check" Inquiry

Do not simply order by name. When sending an RFQ, attach the chemical structure image and explicitly ask:

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"Can you confirm by H-NMR that this is the 3-Chloro-2-nitro isomer (CAS 1807238-17-0) and NOT the 2-Chloro-3-nitro isomer?"

Step 2: Analytical Verification (In-House)

Upon receipt, perform the following QC checks before releasing the material to the chemistry team:

- ^1H -NMR (DMSO- d_6): Look for the coupling constants of the aromatic protons.
 - Expected: Two aromatic protons (H4 and H5).
 - Pattern: A distinct doublet of doublets (dd) pattern due to F-H and H-H coupling.
- ^{19}F -NMR: Essential for detecting regioisomeric impurities, which will show distinct chemical shifts.

Visualization: Procurement Workflow



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Figure 1: Strategic sourcing workflow emphasizing isomer verification to prevent costly synthetic failures.

Technical Utility & Synthetic Context

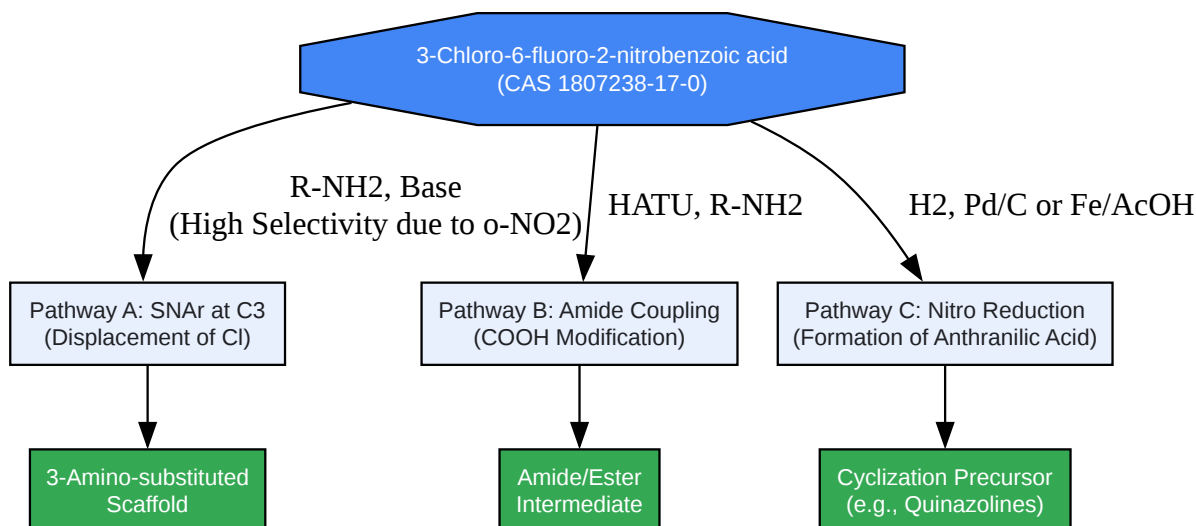
Why use **3-Chloro-6-fluoro-2-nitrobenzoic acid**? Its value lies in its highly functionalized core, allowing for orthogonal functionalization.

Reactivity Profile

The molecule possesses three distinct "handles" for modification, activated by the electron-withdrawing Nitro and Carboxyl groups.

- C3-Chlorine (The "Hot Spot"):
 - Activation: Strongly activated by the ortho-Nitro group.
 - Reaction: Highly susceptible to S_NAr (Nucleophilic Aromatic Substitution).
 - Utility: Can be displaced by amines (anilines, aliphatic amines) or thiols to build complex core scaffolds.
- C6-Fluorine:
 - Activation: Activated by the ortho-Carboxyl group (and meta-Nitro).
 - Reaction: Less reactive than the C3-Cl towards S_NAr due to the lack of ortho/para-Nitro activation, offering regioselectivity.
- C1-Carboxyl:
 - Reaction: Standard amide coupling, esterification, or reduction to benzyl alcohol.

Visualization: Synthetic Utility



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Figure 2: Divergent synthetic pathways utilizing the orthogonal reactivity of the halogen and nitro substituents.

References

- Capot Chemical. (2025).^{[1][3]} Manufacturer Catalog: Fluorinated Benzoic Acids. Retrieved from [\[Link\]](#)
- PubChem. (2025). Compound Summary: Nitrobenzoic Acid Derivatives. Retrieved from [\[Link\]](#)

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Sources

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